

E-10-Hydroxynortriptyline D3 certificate of analysis

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Compound of Interest

Compound Name: *E-10-Hydroxynortriptyline D3*

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Technical Guide: E-10-Hydroxynortriptyline D3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **E-10-Hydroxynortriptyline D3**, a deuterated metabolite of the tricyclic antidepressant nortriptyline. This document compiles essential chemical and analytical information, metabolic context, and experimental methodologies relevant to its use in research and development. **E-10-Hydroxynortriptyline D3** is commonly used as an internal standard for quantitative analysis by methods such as NMR, GC-MS, or LC-MS.^{[1][2]}

Compound Specifications

The following tables summarize the key chemical and physical properties of **E-10-Hydroxynortriptyline D3** compiled from various suppliers.

Identifier	Value	Source
Chemical Name	(E)-5-(3-((methyl-d3)amino)propylidene)-10,11-dihydro-5H-dibenzo[a,d][1]annulen-10-ol	Chromato Scientific
Synonyms	E-10-OH-NT-d3, (5Z)-10,11-Dihydro-5-[3-(methylamino)propylidene]-5H-dibenzo[a,d]cyclohepten-10-ol-D3	MedchemExpress.com, ARTIS STANDARDS
CAS Number	2749049-11-2	Chromato Scientific
Unlabeled CAS	47132-16-1	MedchemExpress.com, Simson Pharma Limited
Molecular Formula	C19H18D3NO	MedchemExpress.com, Chromato Scientific, ARTIS STANDARDS
Molecular Weight	282.4 g/mol	Chromato Scientific
Purity	99.65%	MedchemExpress.com
Physical Property	Value	Source
Appearance	Solid, White to off-white	MedchemExpress.com
Storage Condition	Powder: -20°C for 3 years; In solvent: -80°C for 6 months, -20°C for 1 month	MedchemExpress.com
Shipping Condition	Ambient Temperature	Chromato Scientific

Experimental Protocols

Detailed methodologies for the analysis of nortriptyline and its metabolites, including E-10-Hydroxynortriptyline, are crucial for accurate quantification in biological matrices. The following

protocols are based on established analytical techniques.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Plasma Analysis

A fast and sensitive LC-MS/MS assay is commonly used for the quantification of nortriptyline and its hydroxylated metabolites in human plasma.[\[3\]](#)

- **Sample Preparation:** Plasma samples are prepared using protein precipitation.[\[3\]](#)
- **Chromatographic Separation:** Separation is achieved on a C18 column with a mobile phase consisting of 0.1% formic acid in an acetonitrile gradient.[\[3\]](#) The total run time is typically around 6 minutes.[\[3\]](#)
- **Detection:** Detection is performed by electrospray ionization (ESI) in the positive mode with tandem mass spectrometry (MS/MS).[\[3\]](#)
- **Performance:** This method can achieve a lower limit of quantification (LLOQ) of 0.5 ng/ml for the metabolites, with a linear range up to 40 ng/ml ($r^2 \geq 0.997$).[\[3\]](#) Precision is generally under 7.1% coefficient of variance, and accuracy is within 92-114%.[\[3\]](#)

Gas Chromatography-Mass Spectrometry (GC-MS) for Plasma Analysis

GC-MS provides another robust method for the determination of amitriptyline and its metabolites.

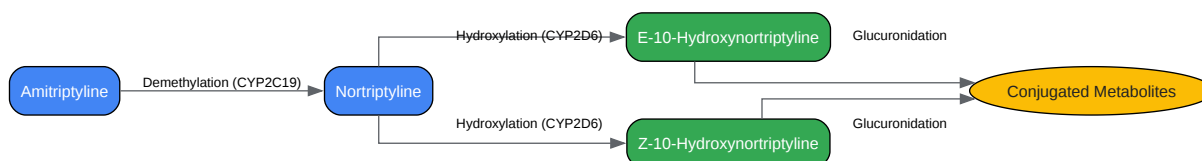
- **Internal Standards:** Deuterated analogs of each compound, such as **E-10-Hydroxynortriptyline D3**, are used as internal standards.[\[4\]](#)
- **Sample Preparation:** The two alcohol metabolites are dehydrated during sample preparation to improve their GC-MS properties.[\[4\]](#)
- **Analysis:** Isobutane can be used as both the GC carrier gas and the chemical ionization (CI) reagent gas.[\[4\]](#) Quantification is achieved through selective ion monitoring of the protonated molecular ions (MH⁺) of the analyte and its deuterated internal standard.[\[4\]](#)

- Performance: The assay sensitivity is typically around 1 ng/ml for 10-hydroxynortriptyline, with precision and accuracy errors of less than 5%.[4]

Metabolic Pathway of Nortriptyline

Nortriptyline is an active metabolite of amitriptyline and is itself further metabolized in the liver. [5][6] The primary metabolic pathways are demethylation and hydroxylation, followed by glucuronic acid conjugation.[5][6] The cytochrome P450 enzymes, particularly CYP2D6, play a major role in its metabolism, with contributions from CYP1A2, CYP2C19, and CYP3A4.[5][6] The main active metabolite is 10-hydroxynortriptyline, which exists in E and Z isomeric forms. [5]

Below is a diagram illustrating the metabolic conversion of Amitriptyline to Nortriptyline and its subsequent hydroxylation.

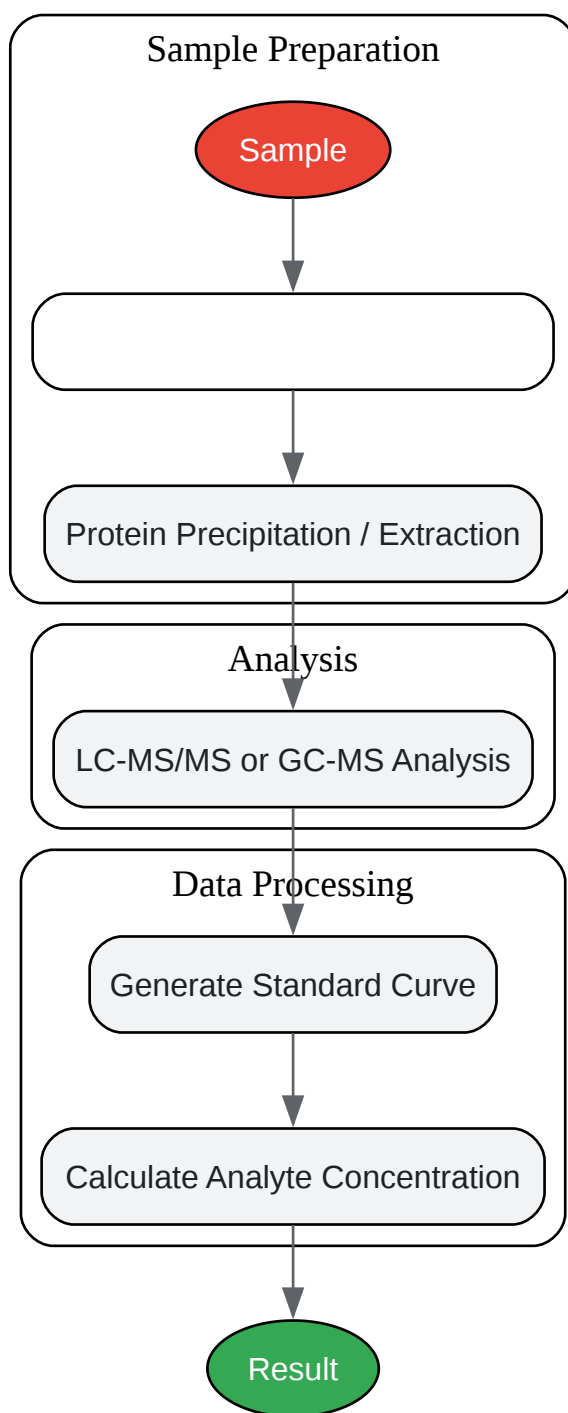


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Caption: Metabolic pathway of Amitriptyline to Nortriptyline and its metabolites.

Experimental Workflow for Quantification

The following diagram outlines a typical workflow for the quantification of E-10-Hydroxynortriptyline in a biological sample using an internal standard like its deuterated analog.



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